

Application Notes and Protocols for Assessing Wakefulness Following OX-201 Administration

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For Researchers, Scientists, and Drug Development Professionals

Introduction

OX-201 is a selective orexin 2 receptor (OX2R) agonist that has demonstrated potent wake-promoting effects in preclinical studies.[1][2] The orexin system, comprising orexin-A and orexin-B peptides and their receptors, OX1R and OX2R, is a critical regulator of sleep and wakefulness.[3][4] OX2R, in particular, plays a pivotal role in the maintenance of wakefulness. [4][5] Consequently, selective OX2R agonists like **OX-201** are promising therapeutic candidates for disorders of hypersomnolence, such as narcolepsy.[6][7]

These application notes provide detailed protocols for three key behavioral assays to quantitatively measure the wake-promoting effects of **OX-201** in rodent models: the Maintenance of Wakefulness Test (MWT), the Psychomotor Vigilance Task (PVT), and Locomotor Activity Monitoring.

Orexin 2 Receptor (OX2R) Signaling Pathway

The wake-promoting effects of **OX-201** are mediated through the activation of the orexin 2 receptor, a G-protein coupled receptor (GPCR). Upon binding of **OX-201**, the OX2R can couple to several G-protein subtypes, primarily Gq and Gs, to initiate downstream signaling cascades that ultimately lead to neuronal excitation and the promotion of wakefulness. The binding of orexins to their receptors can stimulate Gq or Gi subtypes, leading to the activation of phospholipase C (PLC), phospholipase A (PLA), phospholipase D (PLD), or adenylyl cyclases

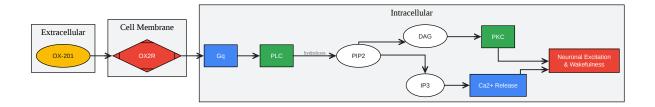


Methodological & Application

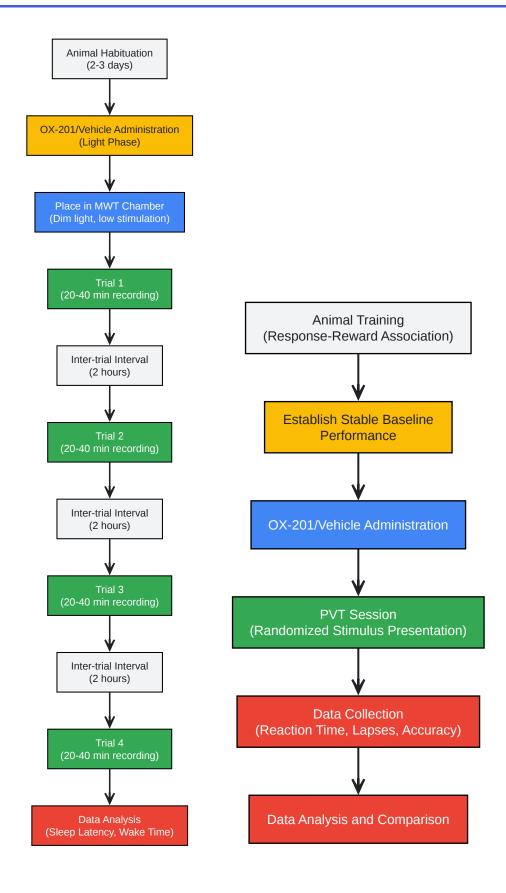
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(AC), which results in an increase in cytosolic Ca2+ and a subsequent cascade of responses. [8][9]

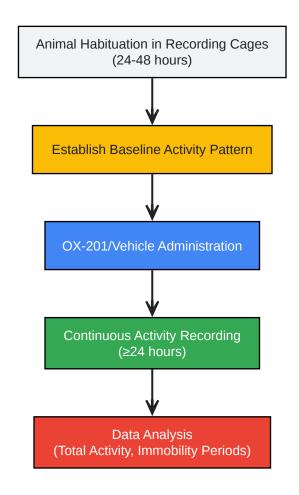












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